

Metaterol: Structural Pharmacology and Sympathomimetic Profiling

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Compound of Interest

Compound Name: Metaterol Hydrochloride

CAS No.: 55688-38-5

Cat. No.: B125795

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Classification: Synthetic Sympathomimetic Amine | Role:

-Adrenergic Receptor Probe | Status: Research Standard

Executive Summary & Chemical Identity

Metaterol (also known as Isofenefrine or Isopropylnoradrianol) represents a critical structural pivot point in the structure-activity relationship (SAR) of sympathomimetic amines. Unlike clinically ubiquitous catecholamines (e.g., Epinephrine) or resorcinols (e.g., Metaproterenol), Metaterol possesses a monophenolic structure with a single hydroxyl group at the meta (3') position and an isopropyl-substituted amine tail.

This unique configuration makes Metaterol an essential "molecular probe" for dissecting the specific contributions of ring hydroxylation patterns to adrenergic receptor subtype selectivity and metabolic stability.

Chemical Data Table

Property	Specification
IUPAC Name	3-[1-hydroxy-2-(propan-2-ylamino)ethyl]phenol
CAS Number	3571-71-9
Formula	
Molecular Weight	195.26 g/mol
Stereochemistry	Chiral center at -carbon; (R)-enantiomer is the active eutomer. [1] [2]
Key Structural Feature	3-Hydroxyl (Meta) + N-Isopropyl group

Structural Architecture & SAR Logic

To understand Metaterol's pharmacological behavior, one must analyze its structure relative to the "Canonical Sympathomimetic Scaffold."

The N-Isopropyl "Steering" Mechanism

The transition from

-adrenergic to

-adrenergic selectivity is primarily governed by the steric bulk of the substituent on the amine nitrogen.

- Phenylephrine (N-methyl): Predominantly

-selective.

- Metaterol (N-isopropyl): The bulky isopropyl group creates steric hindrance that disfavors binding to the smaller hydrophobic pocket of

-receptors, while optimally filling the larger hydrophobic pocket of

-receptors. Consequently, Metaterol acts as a

-adrenergic agonist.[1]

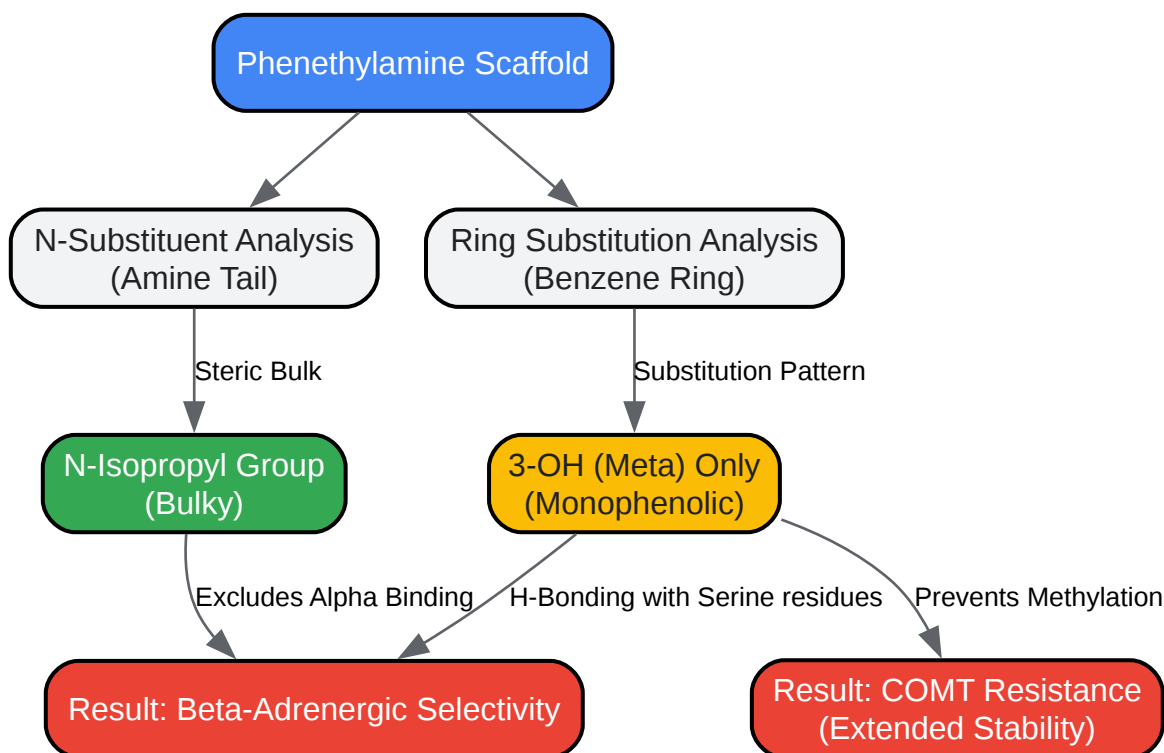
The Meta-Hydroxyl "Stability" Factor

Endogenous catecholamines (3,4-dihydroxy) are rapidly degraded by Catechol-O-methyltransferase (COMT).

- Metaterol lacks the 4-hydroxyl group.[1]
- Mechanistic Consequence: It is immune to COMT methylation, resulting in a significantly longer half-life compared to Isoprenaline in in vitro metabolic stability assays. However, the loss of the 4-OH group generally results in reduced intrinsic activity () compared to full catecholamines, often classifying such compounds as partial agonists depending on the tissue reserve.

Visualization: Structural Logic Flow

The following diagram illustrates the SAR decision tree that classifies Metaterol based on its functional groups.



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Figure 1: SAR Decision Tree illustrating how the N-isopropyl and 3-hydroxyl groups dictate Metaterol's pharmacological profile.

Pharmacodynamics: Signaling Cascade

Metaterol functions as a ligand for G-protein coupled receptors (GPCRs), specifically the

-adrenergic family (

).^[1]

Mechanism of Action^{[1][4][5][6][7]}

- **Ligand Binding:** Metaterol binds to the orthosteric site of the -receptor. The aspartate residue (Asp113 in) anchors the amine, while serine residues (Ser203, Ser204, Ser207) engage the meta-hydroxyl.
- **Conformational Change:** This stabilizes the active state of the receptor, causing the exchange of GDP for GTP on the subunit.
- **Effector Activation:** -GTP dissociates and activates Adenylyl Cyclase (AC).
- **Second Messenger:** AC catalyzes the conversion of ATP to cyclic AMP (cAMP).
- **Downstream Effect:** cAMP activates Protein Kinase A (PKA), leading to phosphorylation of target proteins (e.g., myosin light chain kinase inhibition in smooth muscle, leading to relaxation).



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Figure 2: The Gs-coupled signaling cascade activated by Metaterol binding.

Experimental Protocols (Self-Validating Systems)

To rigorously characterize Metaterol in a drug development setting, the following protocols are recommended. These are designed with internal controls to ensure data integrity.

Protocol A: Competitive Radioligand Binding Assay (Determination)

Objective: Quantify the affinity of Metaterol for

-receptors relative to a known standard.

- Tissue Preparation: Use membrane preparations from rat heart (

rich) or lung (

rich), or CHO cells overexpressing human

-AR.

- Radioligand: Use

-Dihydroalprenolol (DHA), a non-selective

-antagonist (

nM).

- Non-Specific Binding Control (NSB): Include tubes containing 1

M Propranolol (saturating concentration) to define non-specific binding. Validation Rule: NSB must be <10% of Total Binding.

- Displacement Curve: Incubate membranes with fixed -DHA (~1 nM) and increasing concentrations of Metaterol (M to M).
- Equilibration: Incubate at 37°C for 60 mins.
- Termination: Rapid filtration through GF/B filters using a cell harvester.
- Analysis: Fit data to a one-site competition model to derive , then convert to using the Cheng-Prusoff equation:

Protocol B: Functional cAMP Accumulation Assay ()

Objective: Determine if Metaterol is a full or partial agonist.

- Cell Line: HEK293 cells stably expressing -AR.
- Reagent: FRET-based cAMP biosensor or TR-FRET immunoassay kit.
- Phosphodiesterase Inhibition: Pre-treat cells with IBMX (0.5 mM) to prevent cAMP degradation. Causality: Without IBMX, the signal is transient and will be underestimated.
- Stimulation: Add Metaterol (serial dilution). Include Isoprenaline (M) as the Positive Control (100% System Maximum).
- Readout: Measure fluorescence ratio after 30 mins.

- Calculation:

- Potency:

-

- Intrinsic Activity (

-)

-

- Interpretation: If

- , Metaterol acts as a partial agonist in this system.

Comparative Pharmacology Profile

The table below contextualizes Metaterol against standard sympathomimetics.

Compound	Structure	Receptor Selectivity	COMT Stability	Clinical/Research Use
Metaterol	3-OH, N-isopropyl	(Non-selective)	High (No 4-OH)	Research tool (SAR studies)
Isoprenaline	3,4-diOH, N-isopropyl	(Non-selective)	Low (Rapid metabolism)	Historical asthma/bradycardia
Metaproterenol	3,5-diOH, N-isopropyl	(Moderate)	High (Resorcinol)	Bronchodilator (Obsolete)
Phenylephrine	3-OH, N-methyl		High	Decongestant / Vasopressor

Technical Insight: Metaterol serves as the "missing link" demonstrating that while the N-isopropyl group is sufficient for

-receptor affinity, the specific arrangement of hydroxyl groups (3,4-catechol vs 3,5-resorcinol vs 3-phenol) dictates the magnitude of intrinsic efficacy and metabolic duration [1].

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